

Flurazole Mechanism of Action as a Safener

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Flurazole

CAS No.: 72850-64-7

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Flurazole does not directly kill weeds but protects crops like grain sorghum from injury caused by certain herbicides (e.g., acetochlor, alachlor, metolachlor) [1] [2]. It acts by **enhancing the crop's metabolic detoxification pathways**.

- **Biochemical Mode of Action:** **Flurazole** enhances the **cytochrome P450-mediated oxidative metabolism** of the herbicide within the crop plant. This process is followed by the **conjugation** of the metabolized herbicide, making it less toxic. The conjugated products are then safely sequestered within the plant [1]. In essence, **flurazole** helps the crop plant to more rapidly break down and neutralize the herbicide before it can cause harm.
- **Physiological Effects:** Research on grain sorghum has shown that **flurazole** does not always completely protect the primary root from herbicide-induced growth inhibition. Its protective effect is more pronounced when nutrients are available and is particularly effective in stimulating the growth of **mesocotyl roots** and protecting the **second adventitious root system** [2].

Quantitative Data on Flurazole

The table below summarizes key physicochemical and environmental fate properties of **flurazole** from the Pesticide Properties DataBase [1].

Property	Value	Notes
Molecular Formula	C ₁₂ H ₇ ClF ₃ NO ₂ S	[1]
Molecular Mass	321.70 g/mol	[1]

Property	Value	Notes
Water Solubility	0.5 mg/L @ 20°C, pH 7	Considered low solubility [1]
Octanol-Water Partition Coefficient (Log P)	3.41	Indicates high lipophilicity [3]
Vapor Pressure	3.90×10^{-2} mPa @ 20°C	Considered low volatility [1]
Mammalian Acute Oral LD ₅₀ (Rat)	>5000 mg/kg	Classified as low toxicity [1]
Avian Acute LD ₅₀ (Northern Bobwhite)	>2510 mg/kg	Classified as low toxicity [1]
General Biodegradability	Not provided	Data is lacking [1]

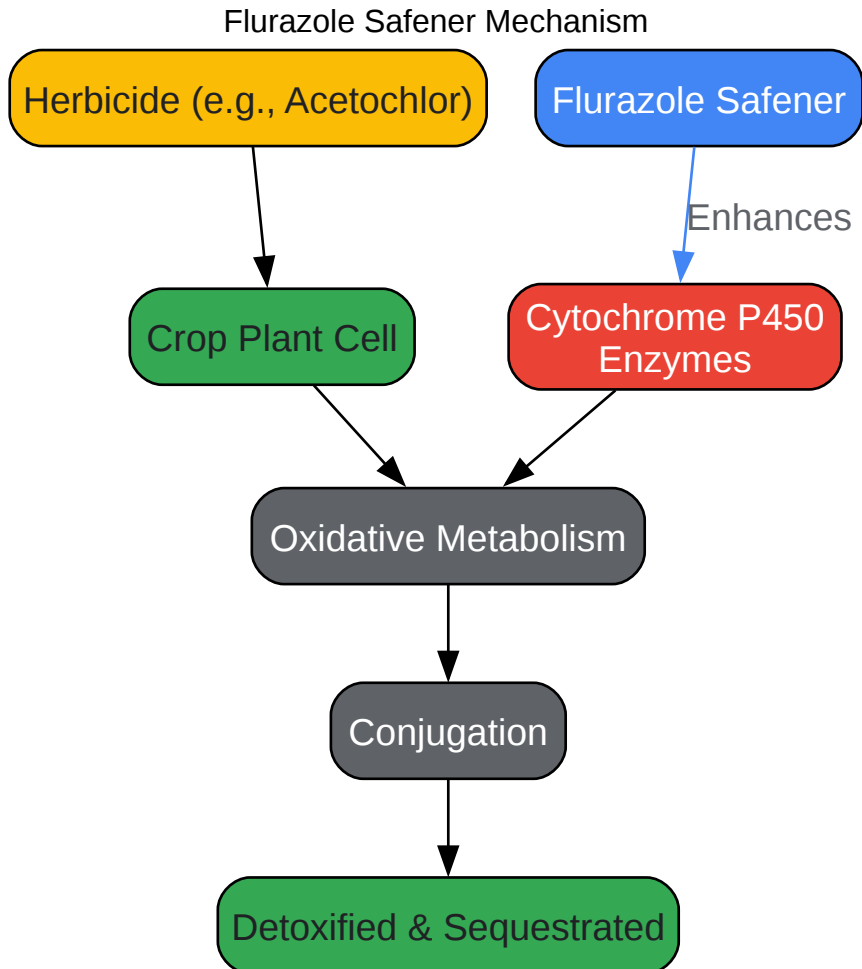
Experimental Insights and Protocols

While the search results do not provide step-by-step laboratory protocols, they highlight key methodological considerations from published studies.

- **Model System:** The primary model organism used in this research is **grain sorghum (Sorghum bicolor)** [2].
- **Key Growth Variables Measured:** Experiments evaluated the effects on different parts of the seedling, specifically measuring:
 - Inhibition of **primary root** growth
 - Stimulation of **mesocotyl root** growth
 - Protection of the **second adventitious root** system [2]
- **Critical Experimental Condition:** A key finding was that the safening effect of **flurazole** was more evident **in the presence of nutrients** compared to distilled water alone. This suggests that the plant's metabolic energy and resources are crucial for the detoxification mechanism to function effectively [2].

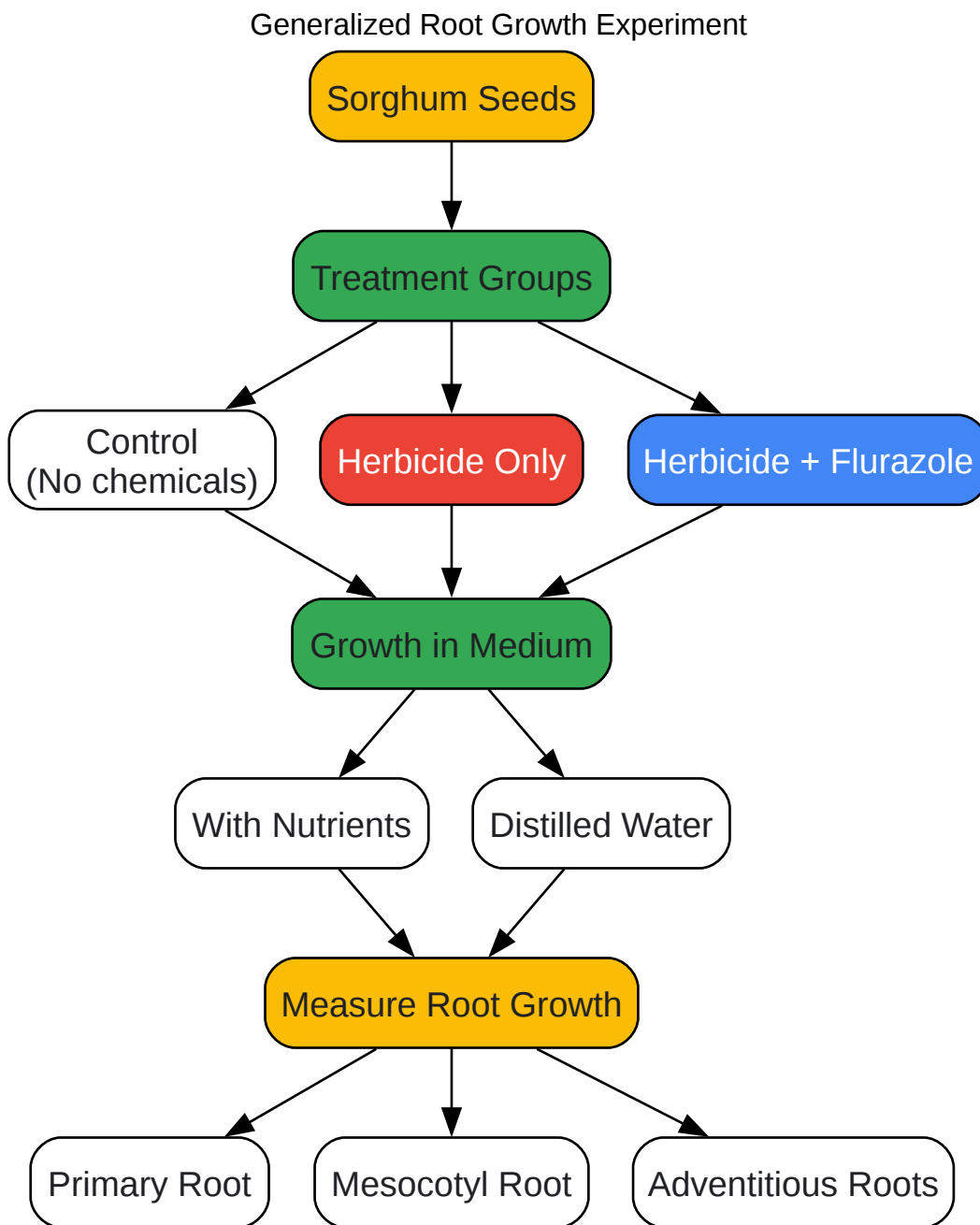
Visualizing the Mechanism and Experiment

The following diagrams, created with Graphviz, illustrate the proposed mechanism of **flurazole** and a generalized experimental workflow.



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Flurazole enhances P450 metabolism and conjugation of herbicides in crops.



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*Workflow for testing **flurazole** effects on sorghum root growth.*

Research Status and Gaps

According to the Pesticide Properties DataBase, **flurazole** is **not an approved substance** under the current European Union regulatory framework (EC 1107/2009) [1]. A significant challenge in environmental risk assessment is the lack of available data; for instance, parameters for **soil degradation (DT₅₀)** and **aqueous photolysis** are listed as unknown [1].

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References

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